3-Cyclopropyl-2-Methoxybenzoic Acid: Structural Dynamics and Synthetic Utility

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Compound of Interest

Compound Name:	*3-cyclopropyl-2-methoxybenzoic acid*
CAS No.:	*2723403-79-8*
Cat. No.:	*B6276067*

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Executive Summary

3-Cyclopropyl-2-methoxybenzoic acid (CAS: 2723403-79-8) is a specialized aromatic building block increasingly utilized in the synthesis of metabolic modulators and kinase inhibitors.[1][2] Unlike its more common analog, the Roflumilast intermediate (3-cyclopropylmethoxy-4-difluoromethoxybenzoic acid), this molecule features a cyclopropyl group directly attached to the benzene ring at the C3 position.

This structural distinction confers unique steric and electronic properties. The C3-cyclopropyl group, in conjunction with the C2-methoxy substituent, induces significant torsional strain, forcing the carboxylic acid moiety out of planarity. This "ortho-effect" is a critical design element for improving the selectivity of mitochondrial uncouplers and GPCR ligands. This guide details the molecular architecture, a validated Suzuki-Miyaura synthetic protocol, and the compound's role in modern drug discovery.[3]

Molecular Architecture and Physicochemical Profile

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Structural Connectivity and Nomenclature

The molecule consists of a benzoic acid core substituted with a methoxy group at the ortho (C2) position and a cyclopropyl ring at the meta (C3) position.

- IUPAC Name: **3-cyclopropyl-2-methoxybenzoic acid**[2][4]
- Molecular Formula:

  [5]
- Molecular Weight: 192.21 g/mol [4][6]
- SMILES:COc1c(C(=O)O)cccc1C2CC2

Conformational Dynamics (The Ortho-Effect)

The spatial arrangement of the C2-methoxy and C3-cyclopropyl groups creates a "steric gear" system.

- C2-Methoxy Locking: The methoxy group typically lies coplanar with the benzene ring to maximize p-orbital overlap (resonance). However, the bulky C3-cyclopropyl group creates steric pressure.
- Carboxyl Twisting: To relieve steric strain between the C2-methoxy oxygen and the C1-carbonyl oxygen, the carboxylic acid group rotates out of the phenyl plane.
- Pharmacological Implication: This twist pre-organizes the molecule into a specific 3D conformation, reducing the entropic penalty upon binding to protein targets (e.g., mitochondrial proteins or kinases).

Physicochemical Data Table

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Property	Value (Experimental/Predicted)	Significance
CAS Number	2723403-79-8	Unique Identifier
LogP	~2.9	Lipophilicity suitable for membrane permeability
pKa (Acid)	~3.8 - 4.0	Slightly stronger acid than benzoic acid due to ortho-effect
TPSA	37.3 Å²	Good oral bioavailability profile (<140 Å²)
H-Bond Donors	1 (COOH)	Interaction with active site residues
H-Bond Acceptors	3 (COOH, OMe)	Ligand-receptor binding

Strategic Synthesis Protocol

The direct bromination of 2-methoxybenzoic acid typically yields the 5-bromo isomer. Therefore, the synthesis of the 3-cyclopropyl isomer requires a regioselective approach starting from 3-bromosalicylic acid. The core transformation relies on a Palladium-catalyzed Suzuki-Miyaura coupling.[3]

Retrosynthetic Analysis[9]

- Target: **3-cyclopropyl-2-methoxybenzoic acid**[1][2][4][5][7]
- Disconnection: C3-Cyclopropyl bond.[8][9]
- Precursors: Methyl 3-bromo-2-methoxybenzoate + Cyclopropylboronic acid.

Validated Experimental Workflow

Step 1: Double Methylation (Protection)

- Reagents: 3-Bromosalicylic acid, Methyl Iodide (MeI), Potassium Carbonate (

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), Acetone or DMF.

- Mechanism:

  nucleophilic substitution. The carboxylate and phenoxide anions attack MeI.

- Protocol:
  - Dissolve 3-bromosalicylic acid (1.0 eq) in acetone.
  - Add

    (2.5 eq) and stir for 30 min.
  - Add MeI (2.5 eq) dropwise. Reflux for 4 hours.
  - Checkpoint: Monitor TLC for disappearance of starting material.
  - Workup: Filter inorganic salts, concentrate, and crystallize to yield Methyl 3-bromo-2-methoxybenzoate.

Step 2: Suzuki-Miyaura Coupling (C-C Bond Formation)[3]

- Reagents: Methyl 3-bromo-2-methoxybenzoate, Cyclopropylboronic acid,

  ,

  , Toluene/Water (10:1).
- Critical Parameter: Use of a bidentate ligand (dppf) prevents Pd deactivation. Anhydrous conditions are not required, but deoxygenation is critical.
- Protocol:
  - Charge flask with aryl bromide (1.0 eq), cyclopropylboronic acid (1.5 eq), and

    (3.0 eq).
  - Add Toluene/Water solvent mixture.[3] Degas with

    for 15 mins.

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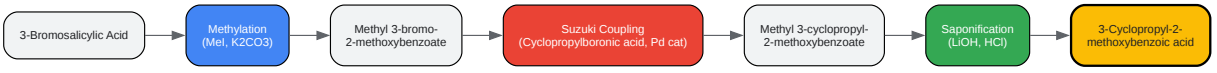
- Add

  (0.05 eq).
- Heat to 90°C for 12-16 hours.
- Validation: Mass spec should show M+1 = 207 (Ester).

Step 3: Saponification (Deprotection)

- Reagents: LiOH or NaOH, THF/Water.
- Protocol:
  - Dissolve the ester in THF/Water (1:1).
  - Add LiOH (2.0 eq). Stir at RT for 4 hours.
  - Acidify with 1M HCl to pH 2.
  - Extract with Ethyl Acetate.[8] The organic layer contains the pure **3-cyclopropyl-2-methoxybenzoic acid**.

Synthesis Pathway Diagram



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Caption: Three-step regioselective synthesis starting from commercially available 3-bromosalicylic acid.

Pharmaceutical Applications & SAR

Mitochondrial Uncouplers

Recent patent literature (e.g., WO2017201313A1) identifies **3-cyclopropyl-2-methoxybenzoic acid** as a key intermediate for mitochondrial uncouplers. These compounds reduce the proton gradient in mitochondria without generating ATP, a mechanism explored for treating:

- Obesity & Metabolic Syndrome: Burning excess fat as heat.
- Ischemia-Reperfusion Injury: Reducing Reactive Oxygen Species (ROS) generation.

In these derivatives, the carboxylic acid is typically converted to an amide (e.g., with an aminobenzothiazole). The 3-cyclopropyl group acts as a lipophilic anchor that modulates the molecule's residence time in the mitochondrial inner membrane.

Bioisosteric Replacement

The cyclopropyl group is often used as a bioisostere for:

- Isopropyl group: Similar volume but rigid (reducing entropy).
- Phenyl ring: Similar lipophilicity but non-aromatic (different metabolic liability).

In the context of the "2-methoxybenzoic acid" scaffold, the 3-cyclopropyl group prevents metabolic demethylation of the methoxy group by sterically shielding the oxygen atom from Cytochrome P450 enzymes.

Analytical Characterization

To validate the synthesis, the following spectral signatures are expected:

Proton NMR (NMR, 400 MHz,)

- 11.0 - 13.0 ppm: Broad singlet (1H, COOH).
- 7.5 - 7.8 ppm: Doublet of doublets (Ar-H).
- 7.1 - 7.3 ppm: Multiplet (Ar-H).
- 3.9 ppm: Singlet (3H, -OCH

).

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- 2.1 - 2.2 ppm: Multiplet (1H, Cyclopropyl CH-Ar).
- 0.9 - 1.1 ppm: Multiplet (2H, Cyclopropyl CH

).
- 0.6 - 0.8 ppm: Multiplet (2H, Cyclopropyl CH

).

Mass Spectrometry (ESI)

- Mode: Negative Ion Mode (

) is preferred for carboxylic acids.
- m/z: 191.2

  .

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